

# Foscarnet Sodium: A Comprehensive Technical Guide for Laboratory Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Foscarnet (sodium)

Cat. No.: B12428234

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Foscarnet sodium, the trisodium salt of phosphonoformic acid, is a potent antiviral agent with a well-established role in the management of herpesvirus infections, particularly in immunocompromised individuals.[1][2][3] Its unique mechanism of action as a non-competitive inhibitor of viral DNA polymerase makes it a valuable tool in virology research and a critical therapeutic option against drug-resistant viral strains.[4][5] This technical guide provides an in-depth overview of the chemical and physical properties of Foscarnet sodium for laboratory use, including detailed experimental protocols and visualizations to facilitate its effective application in research and development settings.

## Chemical and Physical Properties

Foscarnet sodium is a white to almost white crystalline powder.[6] The commercially available form is typically a hexahydrate.[6]

## Table 1: General Chemical Properties of Foscarnet Sodium

Property	Value	Reference
Chemical Name	Trisodium phosphonoformate	[2][7]
Synonyms	Foscavir, PFA, Phosphonoformic acid trisodium salt	[2][7]
CAS Number	63585-09-1 (anhydrous)	[8]
Molecular Formula	CNa <sub>3</sub> O <sub>5</sub> P	[8]
Molecular Weight	191.95 g/mol (anhydrous)	[8]
Molecular Weight	300.04 g/mol (hexahydrate)	[6]

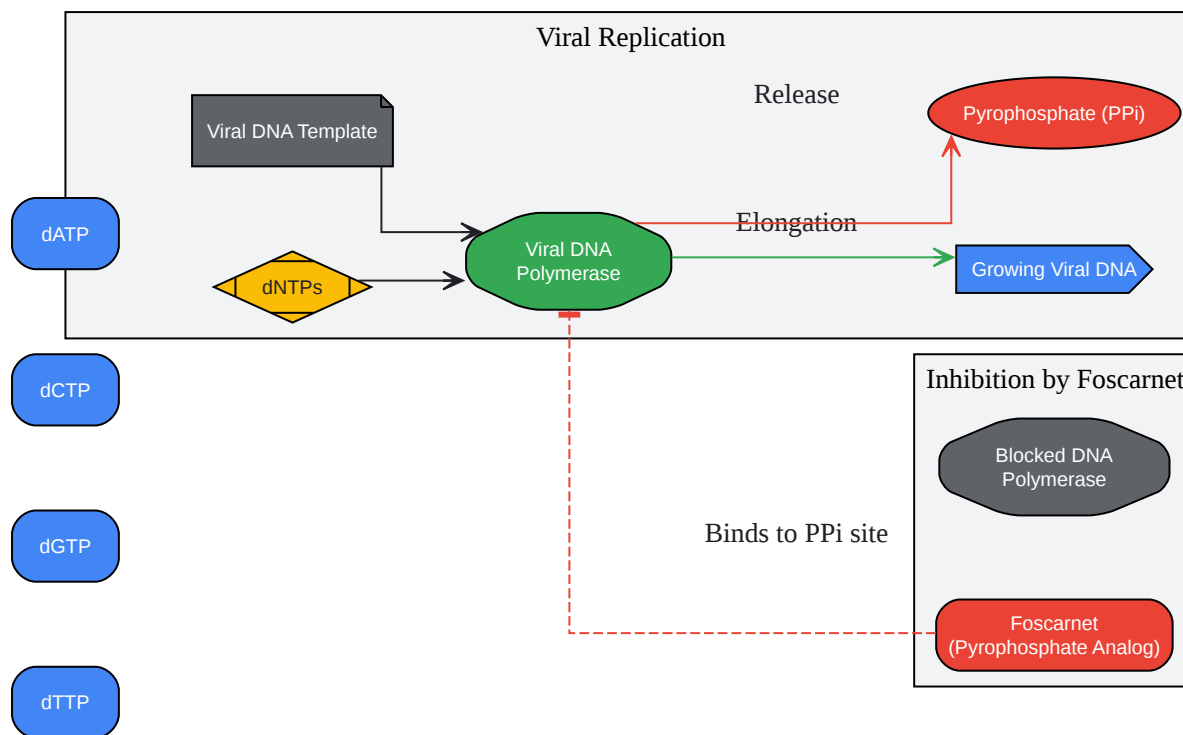
**Table 2: Physicochemical Properties of Foscarnet Sodium**

Property	Value	Reference
Melting Point	>250 °C (hexahydrate)	[8]
pKa	0.49, 3.41, 7.27	[6][9]
Solubility in Water	5% w/w (at pH 7)	[9]
≥24.9 mg/mL	[10]	
19 mg/mL	[11]	
Solubility in DMSO	Insoluble / <1.92 mg/mL	[10][11]
Solubility in Ethanol	Insoluble	[11]

## Mechanism of Action

Foscarnet sodium exerts its antiviral activity by acting as a structural analog of pyrophosphate. [1][3] It selectively binds to the pyrophosphate-binding site on viral DNA polymerases, inhibiting the cleavage of pyrophosphate from deoxynucleoside triphosphates.[1][2] This action effectively halts the elongation of the viral DNA chain, thereby preventing viral replication.[2] A key feature of Foscarnet's mechanism is that it does not require activation by viral kinases,

rendering it effective against viral strains that have developed resistance to nucleoside analogs like acyclovir and ganciclovir.[1][3]



[Click to download full resolution via product page](#)

Caption: Mechanism of Foscarnet sodium action on viral DNA polymerase.

## Experimental Protocols

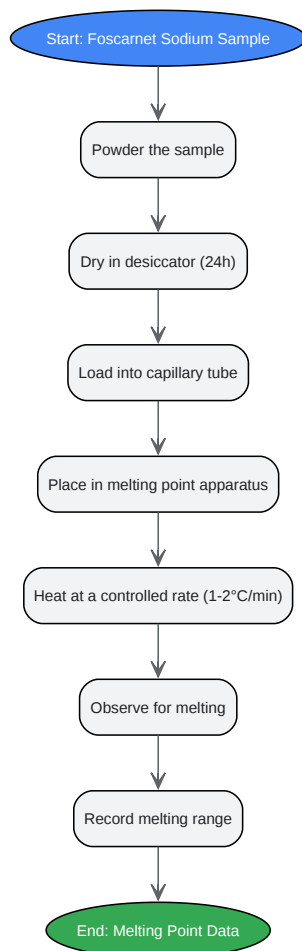
### Determination of Melting Point

This protocol is based on the capillary method as generally described in pharmacopeias.

Methodology:

- **Sample Preparation:** Finely powder the Foscarnet sodium hexahydrate sample. Dry the powdered sample in a desiccator over silica gel for 24 hours to ensure it is free from residual moisture.
- **Capillary Loading:** Pack the dried powder into a capillary tube to a height of 2.5-3.5 mm.

- Instrumentation: Use a calibrated melting point apparatus.
- Measurement:
  - Place the capillary tube in the heating block of the apparatus.
  - Set the initial temperature to approximately 240 °C.
  - Increase the temperature at a rate of 1-2 °C per minute.
  - Record the temperature at which the substance begins to melt and the temperature at which it is completely molten. Due to the high melting point and potential for decomposition, it is often reported as >250 °C.



[Click to download full resolution via product page](#)

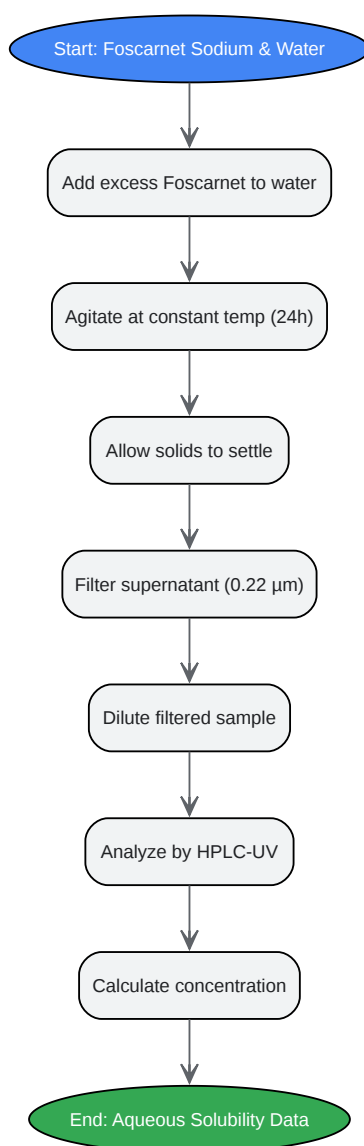
Caption: Workflow for melting point determination.

## Determination of Aqueous Solubility

This protocol outlines a standard shake-flask method for determining the solubility of Foscarnet sodium in water.

### Methodology:

- Preparation of Saturated Solution:
  - Accurately weigh an excess amount of Foscarnet sodium and add it to a known volume of purified water (e.g., 10 mL) in a sealed container.
  - Agitate the mixture at a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 24 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
  - Allow the suspension to settle.
  - Carefully withdraw a sample of the supernatant, ensuring no solid particles are included. Filtration through a 0.22 µm filter may be necessary.
- Analysis:
  - Accurately dilute the supernatant with a suitable solvent (e.g., water).
  - Determine the concentration of Foscarnet sodium in the diluted sample using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.[\[12\]](#)
- Calculation:
  - Calculate the original concentration of Foscarnet sodium in the saturated solution, taking into account the dilution factor. The result is the aqueous solubility at the specified temperature.



[Click to download full resolution via product page](#)

Caption: Workflow for aqueous solubility determination.

## Stability Assessment by HPLC

This protocol describes a stability-indicating HPLC method to assess the stability of Foscarnet sodium in solution under various conditions.<sup>[13][14]</sup>

Methodology:

- Solution Preparation:

- Prepare a stock solution of Foscarnet sodium in the desired solvent (e.g., 0.9% sodium chloride injection) at a known concentration (e.g., 12 mg/mL).[\[13\]](#)
- Storage Conditions:
  - Aliquot the solution into multiple vials.
  - Store the vials under different conditions, such as:
    - Refrigerated (2-8 °C), protected from light.
    - Room temperature (25 °C), protected from light.
    - Room temperature (25 °C), exposed to light.
- Sample Analysis:
  - At specified time points (e.g., 0, 7, 14, 30 days), withdraw a sample from each storage condition.
  - Analyze the samples by a validated stability-indicating HPLC method. A typical method might use a C18 column with a mobile phase of phosphate buffer and acetonitrile (e.g., 40:60 v/v) at a pH of 4.0, with UV detection at 225 nm.[\[14\]](#)
- Data Evaluation:
  - Compare the concentration of Foscarnet sodium at each time point to the initial concentration.
  - Visually inspect the solutions for any particulate matter or color change.
  - Measure the pH of the solutions at each time point.
  - A stable solution will show minimal degradation (e.g., >95% of the initial concentration remaining) and no significant changes in physical appearance or pH.[\[13\]](#)

## Conclusion

This technical guide provides essential chemical and physical data for Foscarnet sodium, intended to support its use in a laboratory setting. The detailed protocols and visual workflows offer practical guidance for the characterization and handling of this important antiviral compound. Adherence to these methodologies will ensure accurate and reproducible results in research and development applications. For all laboratory work, appropriate safety precautions should be taken, including the use of personal protective equipment.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. What is the mechanism of Foscarnet Sodium? [synapse.patsnap.com]
- 2. Untitled Document [web.stanford.edu]
- 3. What is Foscarnet Sodium used for? [synapse.patsnap.com]
- 4. Foscarnet | CH<sub>3</sub>O<sub>5</sub>P | CID 3415 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Mechanism of action of foscarnet against viral polymerases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Validated Modernized Assay for Foscarnet in Pharmaceutical Formulations Using Suppressed Ion Chromatography Developed through a Quality by Design Approach | MDPI [mdpi.com]
- 7. scbt.com [scbt.com]
- 8. Foscarnet sodium(63585-09-1)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 9. iris.unito.it [iris.unito.it]
- 10. scholarsresearchlibrary.com [scholarsresearchlibrary.com]
- 11. selleck.co.jp [selleck.co.jp]
- 12. Determination of foscarnet (trisodium phosphonoformate) in pharmaceutical preparations by high-performance liquid chromatography with ultraviolet detection - PubMed [pubmed.ncbi.nlm.nih.gov]



- 13. Stability of foscarnet sodium in 0.9% sodium chloride injection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. scholarsresearchlibrary.com [scholarsresearchlibrary.com]
- To cite this document: BenchChem. [Foscarnet Sodium: A Comprehensive Technical Guide for Laboratory Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12428234#chemical-and-physical-properties-of-foscarnet-sodium-for-laboratory-use]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)